

# Beyond the SDS: Comprehensive Safety & Handling Architecture

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 5-(4-Nitrophenoxy)-1,3-benzodioxole  
CAS No.: 294856-47-6  
Cat. No.: B2937131

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## Target Compound: 5-(4-Nitrophenoxy)-1,3-benzodioxole[2][3][4]

### Part 1: Molecular Profile & Hazard Identification

The "Black Box" Approach: In the absence of a standardized REACH dossier for this specific intermediate, we treat it as a High-Hazard Pharmacophore.[4] The molecule combines two toxicologically active motifs: the nitro-aromatic group (metabolic toxicity) and the methylenedioxyphenyl (benzodioxole) ring (enzymatic inhibition).[3][4]

#### 1.1 Chemical Identity

Parameter	Detail
Systematic Name	5-(4-Nitrophenoxy)-1,3-benzodioxole
Structural Class	Nitro-diaryl ether / Methylenedioxybenzene derivative
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO <sub>5</sub>
Molecular Weight	~259.21 g/mol
Physical State	Pale yellow to orange crystalline solid (Predicted based on nitro-aromatics)
Solubility	Lipophilic (LogP > 3.0).[2][3][4] Soluble in DCM, DMSO, Ethyl Acetate.[4] Insoluble in water.[4]

## 1.2 Derived GHS Classification (Predictive Toxicology)

Based on SAR analysis of Nitrodiphenyl ethers (e.g., Nitrofen) and Benzodioxoles (e.g., Safrole).[2][3][4]

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[4]
- Skin Sensitization: Category 1 (Potential sensitizer due to benzodioxole moiety).[4]
- Carcinogenicity: Category 2 (Suspected; based on nitro-aromatic reduction metabolites).[3][4]
- Specific Target Organ Toxicity (Repeated): Category 2 (Liver/Blood - Methemoglobinemia risk).[3][4]
- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life - typical of nitrophenyl ethers).[3][4]

## Part 2: The Physicochemical Matrix & Stability

This section addresses the stability profile, essential for process safety during synthesis or scale-up.[3][4]

## 2.1 Thermal Instability (The Nitro Risk)

While diaryl ethers are generally stable, the nitro group introduces a decomposition exotherm.  
[4]

- DSC Warning: Nitro-aromatics can exhibit onset of decomposition >250°C.[2][3]
- Protocol: Never distill this compound to dryness without a prior DSC scan to determine the Time to Maximum Rate (TMR) of decomposition.

## 2.2 Reactivity Profile

- Oxidation: The methylene bridge (-O-CH<sub>2</sub>-O-) is susceptible to oxidation.[2][3] Avoid strong oxidizers (KMnO<sub>4</sub>, CrO<sub>3</sub>) which can cleave the ring to a catechol carbonate.[4]
- Reduction: The nitro group is easily reduced to an amine (aniline derivative).[4] This reaction is exothermic; control H<sub>2</sub> pressure/catalyst loading carefully during hydrogenation.[4]

## Part 3: Operational Safety Protocol (The "How-To")

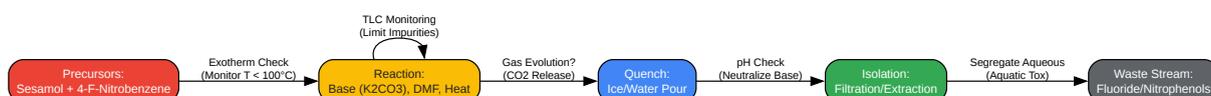
This protocol uses a Self-Validating System approach. Do not proceed to the next step until the safety check of the previous step is confirmed.

### 3.1 Personal Protective Equipment (PPE) Matrix

Zone	Hazard Level	Recommended PPE	Rationale
Weighing/Solid Handling	High (Dust Inhalation)	N95/P3 Respirator + Double Nitrile Gloves	Nitro-aromatics are potent via inhalation/dust.[2][3][4]
Synthesis/Solvent Work	Medium (Permeation)	Silver Shield (Laminate) or Viton Gloves	DMSO/DCM carries nitro-compounds through standard nitrile gloves.[3][4]
Cleanup/Spill	Acute	Tyvek Suit + Full Face Respirator	Prevent dermal absorption of concentrated material.[4]

### 3.2 Synthesis & Isolation Workflow (Graphviz Visualization)

The following diagram illustrates the safety checkpoints during the synthesis (likely SNAr coupling of Sesamol and 4-Fluoronitrobenzene).



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Caption: Figure 1. Synthesis safety logic flow. Critical control points (Exotherm, pH) prevent runaway reactions and exposure.[2][3][4]

## Part 4: Toxicology & Metabolic Fate

Understanding the mechanism of toxicity is crucial for drug developers using this scaffold.[4]

### 4.1 The Benzodioxole "Suicide Inhibition"

The 1,3-benzodioxole moiety is a known Mechanism-Based Inactivator (MBI) of Cytochrome P450 enzymes.[2][3][4]

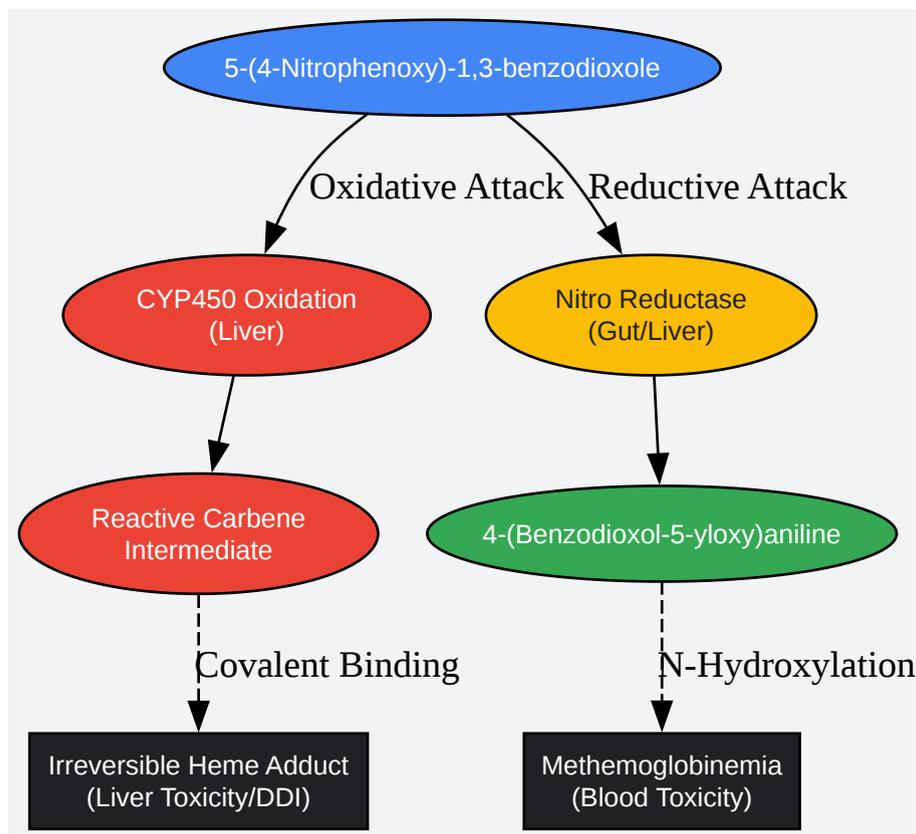
- Mechanism: CYP450 oxidizes the methylene carbon (-CH<sub>2</sub>-).[3][4]
- Intermediate: A reactive carbene is formed.[4]
- Result: The carbene coordinates irreversibly with the P450 Heme iron, destroying the enzyme's activity.[4]
- Impact: If this is a drug candidate, expect significant Drug-Drug Interactions (DDI).[3][4]

## 4.2 Nitro-Aromatic Reduction

The 4-nitrophenoxy group can be metabolized by intestinal flora or hepatic reductases to the corresponding aniline.[2][3]

- Risk: Anilines are often methemoglobinemia inducers (oxidizing Hemoglobin Fe<sup>2+</sup> to Fe<sup>3+</sup>).  
[4]

## 4.3 Metabolic Pathway Diagram[2][4]



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Caption: Figure 2.[2][3][4] Dual metabolic activation pathways.[4] Left: P450 inactivation via benzodioxole.[4] Right: Hematotoxicity via nitro reduction.[4]

## Part 5: Emergency Response & Environmental Fate[4]

### 5.1 Spill Management

- Do NOT use combustible materials (sawdust) to absorb nitro-compounds (fire risk).[3][4]
- Use: Vermiculite or sand.[4]
- Decontamination: Wash area with 10% Sodium Carbonate solution to solubilize any hydrolyzed nitrophenols, followed by detergent water.[4]

### 5.2 Fire Fighting

- Media: Foam, Dry Powder, CO<sub>2</sub>.[4]
- Hazard: Emits toxic fumes of Nitrogen Oxides (NO<sub>x</sub>) and Carbon Monoxide.[4]

- Specific Warning: Sealed containers may rupture explosively if heated due to the nitro group decomposition.[4]

### 5.3 Environmental Fate[2]

- Aquatic Hazard: Nitrodiphenyl ethers are highly persistent and toxic to aquatic invertebrates (Daphnia magna).[4]
- Disposal:Zero Discharge. All waste (mother liquors, washings) must be incinerated at >1000°C with scrubber systems for NOx.[4]

## References

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